

Application Notes and Protocols for Field Measurement of Atmospheric Peroxyacetyl Nitrate (PAN)

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Compound of Interest

Compound Name: Peroxyacetyl nitrate

CAS No.: 2278-22-0

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These application notes provide a detailed overview and experimental protocols for the principle field measurement techniques of atmospheric **peroxyacetyl nitrate** (PAN). PAN is a key component of photochemical smog and plays a significant role in the long-range transport of nitrogen oxides, making its accurate measurement crucial for atmospheric chemistry and environmental science.

Overview of Measurement Techniques

Several analytical methods have been developed for the in-situ measurement of atmospheric PAN. The most prominent and widely used techniques include Gas Chromatography with Electron Capture Detection (GC-ECD), Chemical Ionization Mass Spectrometry (CIMS), and Luminol Chemiluminescence. Each method offers distinct advantages and is suited for different research applications.

Quantitative Performance of PAN Measurement Techniques

The selection of an appropriate measurement technique often depends on the specific requirements of the study, such as detection limit, time resolution, and instrument portability. The following table summarizes the key quantitative performance characteristics of the primary PAN measurement techniques.

Technique	Detection Limit (ppt)	Accuracy	Precision	Time Resolution	Key Advantages
Gas Chromatography-Electron Capture Detector (GC-ECD)	1 - 15 ^[1]	Typically < 10% ^[2]	1 - 3% (1 σ) ^[2]	2.5 - 10 min ^[2]	High accuracy, well-established, robust for long-term monitoring.
Chemical Ionization Mass Spectrometry (CIMS)	< 1 - 25 ^[3]	Better than $\pm 10\%$ (>200 pmol mol ⁻¹)	-	~1 s - 2 s ^[3]	High time resolution, low detection limit, suitable for airborne measurements.
Luminol Chemiluminescence	3 - 50 ^[4]	-	-	30 s - 3 min ^{[4][5]}	Rapid and sensitive, does not require radioactive source or compressed gases.

Experimental Protocols

Gas Chromatography with Electron Capture Detection (GC-ECD)

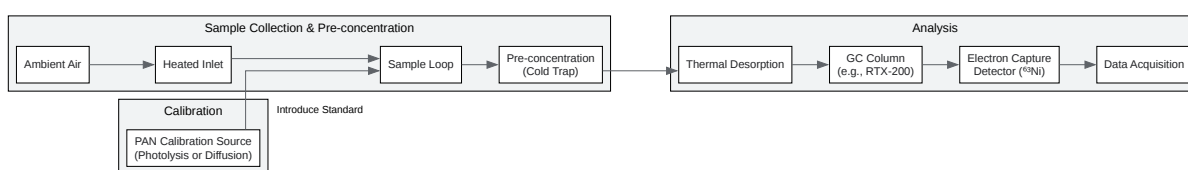
Principle: This is the most common method for PAN measurement.[2] Ambient air is sampled and pre-concentrated on a cold trap. The trapped compounds are then thermally desorbed and separated on a gas chromatographic column. The electron-rich PAN molecule is highly sensitive to the electron capture detector (ECD), which utilizes a radioactive ^{63}Ni source to generate a standing current of electrons.[2][6] Electronegative compounds like PAN capture these electrons, causing a decrease in the current, which is measured as a peak.

Protocol:

- Sample Collection and Pre-concentration:
 - Draw ambient air through a heated inlet to prevent condensation.
 - Pass the air through a sample loop of known volume.
 - The sample is then directed to a pre-concentration trap, typically a packed column (e.g., with a porous polymer) cooled to a low temperature (e.g., -20 to -30 °C) to trap PAN and other trace gases.
- Chromatographic Separation:
 - Rapidly heat the pre-concentration trap to thermally desorb the trapped compounds onto the analytical column.
 - Use an appropriate capillary column for separation, such as a Restek RTX-200, known for its inertness.[2]
 - Employ a temperature program for the GC oven to achieve optimal separation of PAN from other atmospheric constituents. A typical program might start at a low temperature (e.g., 35°C) and ramp up to a higher temperature.
 - Use an inert carrier gas, such as helium or nitrogen, at a constant flow rate.
- Detection:

- The effluent from the GC column enters the ECD.
- The ECD, containing a ^{63}Ni foil, emits beta particles (electrons).
- As PAN elutes from the column, it captures electrons, causing a measurable decrease in the detector's standing current.
- The detector response is proportional to the concentration of PAN.
- Calibration:
 - Generate a known concentration of PAN for calibration. This can be achieved through the photolysis of acetone in the presence of NO.[2]
 - Alternatively, a diffusion source containing a synthesized PAN standard can be used.[2]
 - Introduce the calibration gas into the instrument to establish a calibration curve relating detector response to PAN concentration.

Experimental Workflow for GC-ECD Measurement of PAN



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Caption: Workflow for PAN measurement using GC-ECD.

Chemical Ionization Mass Spectrometry (CIMS)

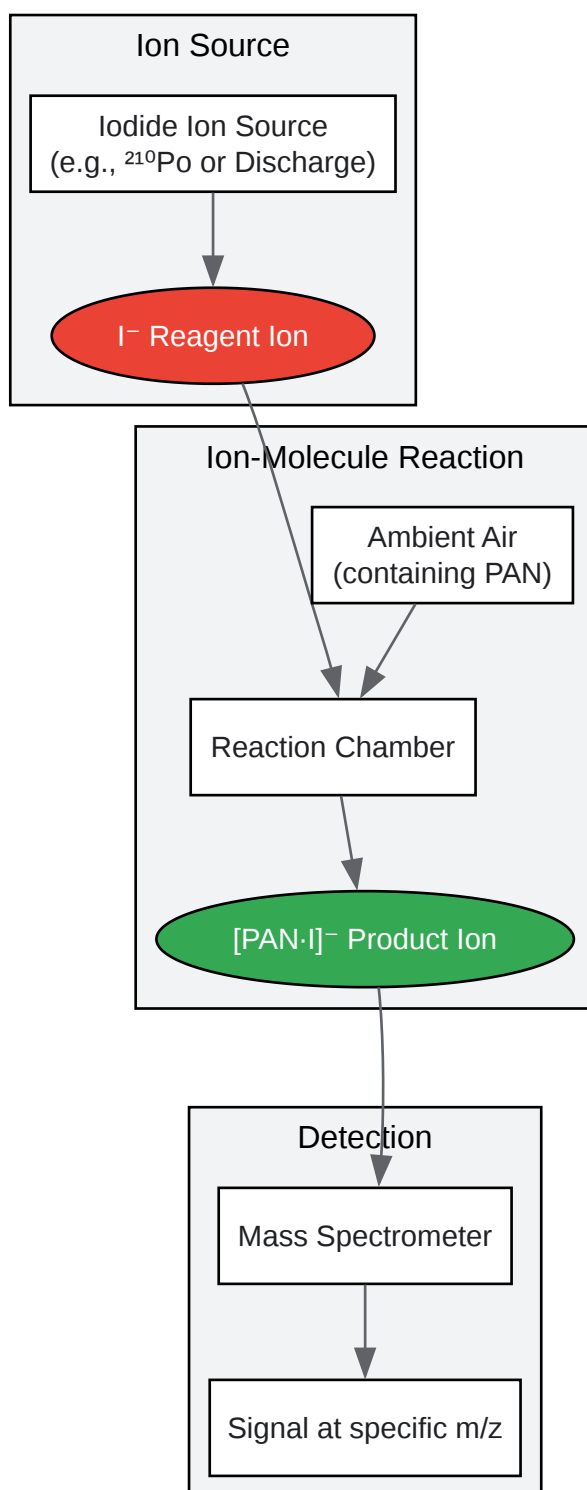
Principle: CIMS is a highly sensitive and fast technique for detecting atmospheric trace gases. For PAN measurement, a specific type of CIMS, often involving iodide (I^-) as the reagent ion, is used. Ambient air is drawn into an ion-molecule reaction region where it mixes with I^- ions. PAN reacts with I^- to form a specific product ion, which is then detected by a mass spectrometer. Thermal dissociation CIMS (TD-CIMS) involves heating the sample air to break down PAN into NO_2 and a peroxyacetyl radical, with the subsequent detection of a product ion related to the peroxyacetyl radical.

Protocol:

- Ion Generation:
 - Generate iodide (I^-) reagent ions. A common method is to pass a carrier gas (e.g., N_2) containing a trace amount of methyl iodide (CH_3I) through a radioactive source (e.g., ^{210}Po) or an electrical discharge source.[3]
- Sample Introduction and Ion-Molecule Reaction:
 - Draw ambient air into a flow tube or reaction chamber at a controlled flow rate.
 - Introduce the I^- reagent ions into the reaction chamber to mix with the sample air.
 - PAN molecules undergo chemical ionization through adduction with iodide ions: $PAN + I^- \rightarrow [PAN \cdot I]^-$.
- Mass Spectrometric Detection:
 - Continuously draw the ion mixture from the reaction chamber into the mass spectrometer through a critical orifice.
 - The mass spectrometer (e.g., a quadrupole mass spectrometer) separates the ions based on their mass-to-charge ratio.
 - Monitor the signal of the specific product ion (e.g., $[PAN \cdot I]^-$ at m/z corresponding to the mass of PAN plus the mass of iodine).

- The concentration of PAN is proportional to the detected signal of the product ion, normalized to the reagent ion signal.
- Calibration:
 - Calibrate the instrument using a known concentration of PAN, generated as described for the GC-ECD method.
 - Introduce the calibration standard into the instrument to determine the sensitivity factor.
 - Regularly perform zeroing of the instrument by passing the sample air through a scrubber that removes PAN but not interfering species.

Principle of Chemical Ionization Mass Spectrometry for PAN Detection



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Caption: Principle of PAN detection by CIMS.

Luminol Chemiluminescence

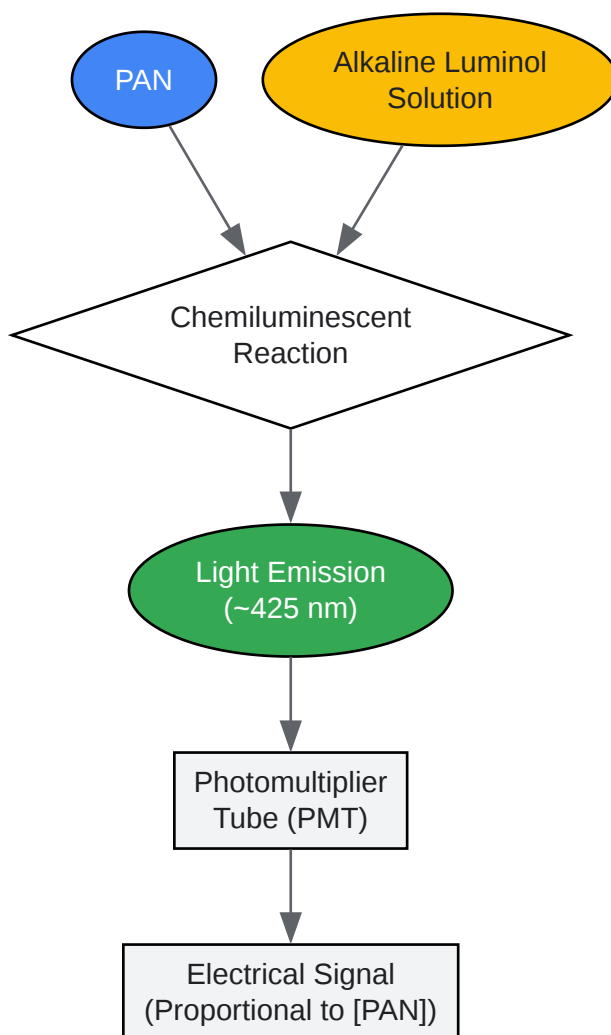
Principle: This method relies on the chemiluminescent reaction between PAN and a luminol solution.^[4] PAN, after being separated from other atmospheric oxidants by gas chromatography, reacts with an alkaline luminol solution, producing light.^[4] The emitted light is detected by a photomultiplier tube (PMT), and the intensity of the light is proportional to the PAN concentration.

Protocol:

- Sample Processing:
 - Draw ambient air through a sampling line.
 - To enhance selectivity, the air sample is first passed through a short GC column to separate PAN from potential interferences such as nitrogen dioxide (NO₂) and ozone (O₃).^{[4][5]}
- Chemiluminescent Reaction:
 - Prepare a luminol solution. A typical solution consists of luminol, a base (e.g., KOH), and other reagents to enhance the reaction, dissolved in deionized water.^[4] For example, a solution can be made with 0.002 mol L⁻¹ luminol and 0.5 mol L⁻¹ KOH.^[4]
 - The eluent from the GC column, containing the separated PAN, is mixed with the luminol solution in a reaction cell.
 - The reaction of PAN with the alkaline luminol solution produces light (chemiluminescence) at a characteristic wavelength (around 425 nm).^[4]
- Detection:
 - The reaction cell is placed in a light-tight chamber in front of a photomultiplier tube (PMT).
 - The PMT detects the photons emitted from the chemiluminescent reaction and converts them into an electrical signal.

- The intensity of the electrical signal is directly proportional to the concentration of PAN in the sample.
- Calibration:
 - Calibrate the instrument using a known concentration of PAN, generated as described for the GC-ECD method.
 - Introduce the calibration gas into the instrument to establish the relationship between the PMT signal and the PAN concentration.
 - Regularly check the stability of the luminol solution and the PMT response.

Luminol Chemiluminescence Detection Pathway for PAN



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Caption: Detection pathway of PAN via luminol chemiluminescence.

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